

Personal protective equipment for handling Ro 67-7476

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Compound of Interest

Compound Name: Ro 67-7476

Cat. No.: B1680702

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Essential Safety and Handling of Ro 67-7476

For researchers, scientists, and drug development professionals handling **Ro 67-7476**, this guide provides immediate safety, operational, and disposal information. The following procedures are based on the available Safety Data Sheet (SDS) for the compound.

Chemical Identifier:

- Trade Name: **Ro 67-7476**
- Synonym: 2S-(4-fluorophenyl)-1-[(4-methylphenyl)sulfonyl]-pyrrolidine
- CAS Number: 298690-60-5

Hazard Assessment: According to the Globally Harmonized System (GHS), **Ro 67-7476** is not classified as a hazardous substance.^[1] However, it is crucial to handle all chemicals with caution as they may present unknown hazards.^[1]

Personal Protective Equipment (PPE)

While the substance is not classified as hazardous, standard laboratory precautions should always be observed. The following table summarizes the recommended PPE for handling **Ro 67-7476**.

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses or goggles.	Standard laboratory practice to protect eyes from any potential splashes or airborne particles.
Hand Protection	Impermeable and resistant gloves.	The SDS states that no specific glove material recommendation can be given due to a lack of testing. ^[1] Therefore, selecting a generally resistant glove material is a prudent measure.
Respiratory Protection	Not required under normal handling conditions. ^[1]	The substance is not classified as a respiratory hazard. ^[1]
Skin and Body Protection	Standard laboratory coat.	Protects skin and personal clothing from accidental spills.

Operational and Handling Procedures

Safe Handling:

- No special handling measures are required.^[1]
- Follow usual precautionary measures for handling chemicals.^[1]
- Avoid inhalation, ingestion, and contact with eyes and skin.
- Ensure adequate ventilation in the work area.

Storage:

- Keep the container tightly closed.
- Store according to the information provided on the product insert.^[1]

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move to fresh air. Consult a doctor if complaints arise. [1]
Skin Contact	The product is generally not an irritant. [1] Wash with soap and water.
Eye Contact	Rinse opened eye for several minutes under running water. [1]

| Ingestion | If symptoms persist, consult a doctor.[\[1\]](#) |

Accidental Release and Disposal Plan

Accidental Release:

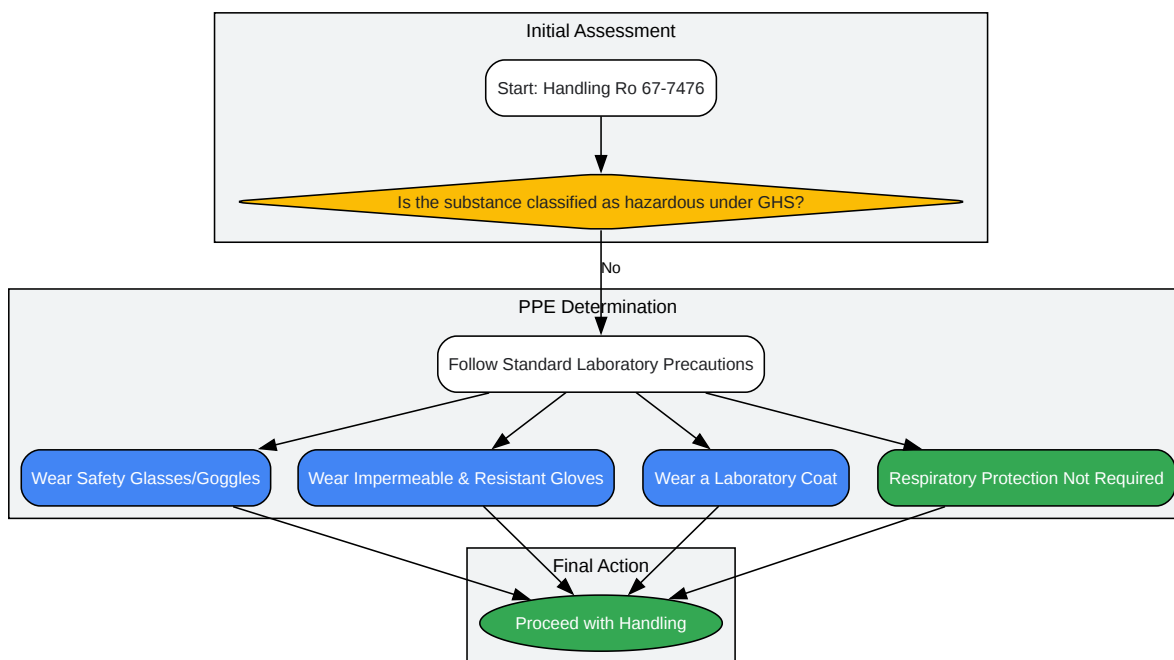
- Personal precautions are not required.[\[1\]](#)
- For containment and cleanup, pick up the material mechanically.[\[1\]](#)
- Prevent the substance from entering sewers, surface water, or ground water.[\[1\]](#)

Disposal:

- Smaller quantities can be disposed of with household waste.[\[1\]](#)
- For larger quantities, disposal must be in accordance with official regulations.[\[1\]](#)
- Dispose of uncleaned packaging according to official regulations.[\[1\]](#)

Visual Guide for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate Personal Protective Equipment when handling **Ro 67-7476**.



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Caption: PPE Selection Workflow for **Ro 67-7476**

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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